

Essential Safety and Logistics for Handling N-(5-Bromopyridin-2-YL)pivalamide

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Compound of Interest

Compound Name: N-(5-Bromopyridin-2-YL)pivalamide

Cat. No.: B179979

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **N-(5-Bromopyridin-2-YL)pivalamide**, including operational and disposal plans.

Chemical Identifier:

Property	Value
IUPAC Name	N-(5-bromopyridin-2-yl)-2,2-dimethylpropanamide
CAS Number	835882-02-5
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O
Molecular Weight	257.13 g/mol
Physical Form	Solid

Hazard Identification and Personal Protective Equipment (PPE):

While a specific Safety Data Sheet (SDS) for **N-(5-Bromopyridin-2-YL)pivalamide** is not readily available, data from structurally similar bromopyridine derivatives indicate that it should be handled with care. The primary hazards are expected to be skin irritation, serious eye

irritation, and potential respiratory irritation. It may be harmful if swallowed, inhaled, or absorbed through the skin.[1][2]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles that meet ANSI Z87.1 standards.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene). Always inspect gloves for integrity before use.
Body Protection	A standard laboratory coat. For tasks with a higher risk of splashes, consider a chemically resistant apron.
Respiratory	All handling of the solid compound should be performed in a certified chemical fume hood to avoid inhalation of dust.[2][3] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **N-(5-Bromopyridin-2-YL)pivalamide** from receipt to use in an experiment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[3]
- The storage container should be tightly sealed.[1]

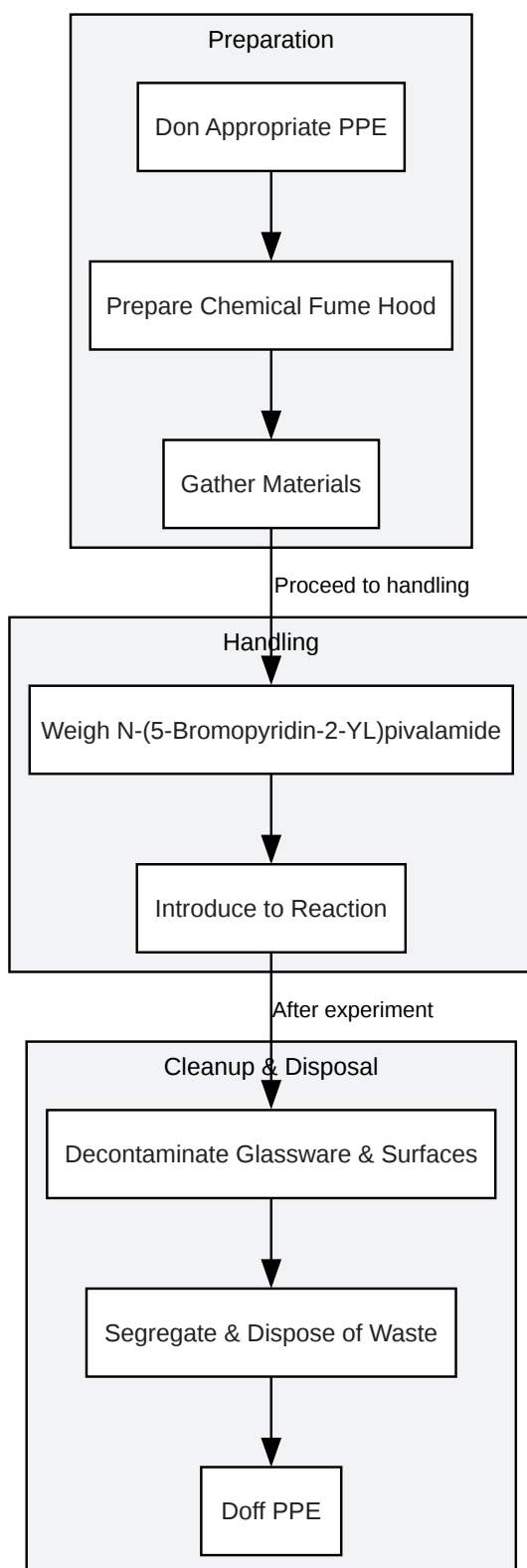
2. Preparation and Weighing:

- All manipulations of the solid compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)
- Before weighing, ensure the balance is clean and placed on a stable surface.
- Use a disposable weighing boat to prevent contamination of the balance.
- Handle the solid with a clean spatula.
- Keep the container of the chemical closed as much as possible.

3. Experimental Use:

- When adding the compound to a reaction vessel, do so carefully to avoid generating dust.
- If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
- Ensure all reaction setups are secure and properly clamped.
- Maintain good laboratory hygiene; wash hands thoroughly after handling.[\[1\]](#)

Experimental Workflow Diagram:



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Caption: A general workflow for the safe handling of **N-(5-Bromopyridin-2-yl)pivalamide**.

Disposal Plan: Waste Management Protocol

Proper disposal of **N-(5-Bromopyridin-2-YL)pivalamide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

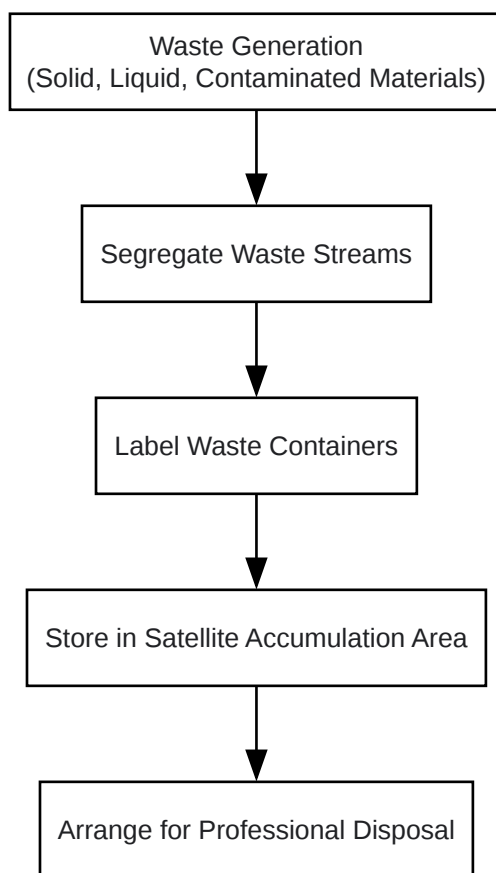
Waste Type	Description	Disposal Container
Solid Chemical Waste	Unused or expired N-(5-Bromopyridin-2-YL)pivalamide.	Labeled, sealed, and chemically compatible container for solid hazardous waste.
Contaminated Solid Waste	Used weighing boats, gloves, paper towels, and other disposable materials contaminated with the compound.	Labeled, sealed container for solid hazardous chemical waste.
Liquid Waste (Organic)	Solutions containing N-(5-Bromopyridin-2-YL)pivalamide in organic solvents.	Labeled, sealed, and chemically compatible container for halogenated organic waste.
Liquid Waste (Aqueous)	Aqueous solutions containing traces of the compound.	Labeled, sealed container for aqueous hazardous waste.
Contaminated Glassware	Reaction flasks, beakers, etc., that have come into contact with the compound.	Rinse with an appropriate solvent; collect the rinsate as liquid waste. Then wash normally.

Disposal Procedure:

- Segregation: At the point of generation, segregate waste into the categories listed above.
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the specific contents.

- Storage: Store waste containers in a designated, well-ventilated satellite accumulation area, away from general laboratory traffic.
- Disposal: Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain.[4]

Disposal Workflow Diagram:



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Caption: A step-by-step process for the proper disposal of waste generated from handling **N-(5-Bromopyridin-2-YL)pivalamide**.

Emergency Procedures

Spills:

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a labeled hazardous waste container.
 - Decontaminate the area with an appropriate solvent and then soap and water.
- Major Spill (outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert your supervisor and institutional EHS.
 - Prevent entry to the contaminated area.
 - Allow only trained emergency responders to clean up the spill.

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[2]

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